

m-PEG12-OH: A Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *m*-PEG12-OH

Cat. No.: B6593447

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for methoxy-poly(ethylene glycol)-12-hydroxyl (**m-PEG12-OH**), a commonly used linker in the development of Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs). Adherence to these guidelines is crucial to ensure personnel safety and maintain the integrity of this critical reagent. This document compiles available data on the physicochemical properties, safety, and handling of **m-PEG12-OH** and related polyethylene glycol (PEG) compounds.

Physicochemical and Safety Data

While specific quantitative toxicity data for **m-PEG12-OH** is not extensively available in the public domain, the following tables summarize its known physicochemical properties and general safety information extrapolated from data on similar PEG compounds. Researchers should handle this substance with the care required for all laboratory chemicals, assuming it may have uncharacterized hazards.

Table 1: Physicochemical Properties of **m-PEG12-OH**

Property	Value	Source
Chemical Name	2,5,8,11,14,17,20,23,26,29,32,35-Dodecaoxaheptatriacontan-37-ol	N/A
CAS Number	2050595-03-2	[1]
Molecular Formula	C25H52O13	[1]
Molecular Weight	560.67 g/mol	[1]
Appearance	Please refer to the supplier's certificate of analysis	N/A
Purity	Typically >95% or >98%	[1]
Solubility	Soluble in water and most organic solvents	N/A
Storage Temperature	-20°C to 4°C	[2]

Table 2: Hazard Identification and Safety Precautions

Hazard Category	Description and Precautionary Statements
GHS Classification	Not classified as hazardous according to Regulation (EC) No. 1272/2008. However, the toxicological properties have not been thoroughly investigated.
Potential Health Effects	Eye: May cause mild irritation. Skin: May cause mild irritation upon prolonged or repeated contact. Ingestion: May be harmful if swallowed. Inhalation: May cause respiratory tract irritation.
First Aid Measures	Eye Contact: Immediately flush with plenty of water for at least 15 minutes. Skin Contact: Wash off with soap and plenty of water. Ingestion: Rinse mouth with water. Do NOT induce vomiting. Inhalation: Move to fresh air. If breathing is difficult, give oxygen.
Personal Protective Equipment (PPE)	Wear appropriate protective eyeglasses, gloves, and lab coat.
Fire Fighting Measures	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. Wear self-contained breathing apparatus for firefighting if necessary.
Accidental Release Measures	Sweep up and shovel. Keep in suitable, closed containers for disposal. Avoid dust formation.

Experimental Protocols

Detailed experimental protocols for the safety and handling of **m-PEG12-OH** are not readily available. The following are generalized protocols for assessing the stability of similar PEGylated compounds, which can be adapted for **m-PEG12-OH**.

Forced Degradation Study Protocol

Forced degradation studies are essential to identify potential degradation pathways and products.

Objective: To assess the stability of **m-PEG12-OH** under various stress conditions.

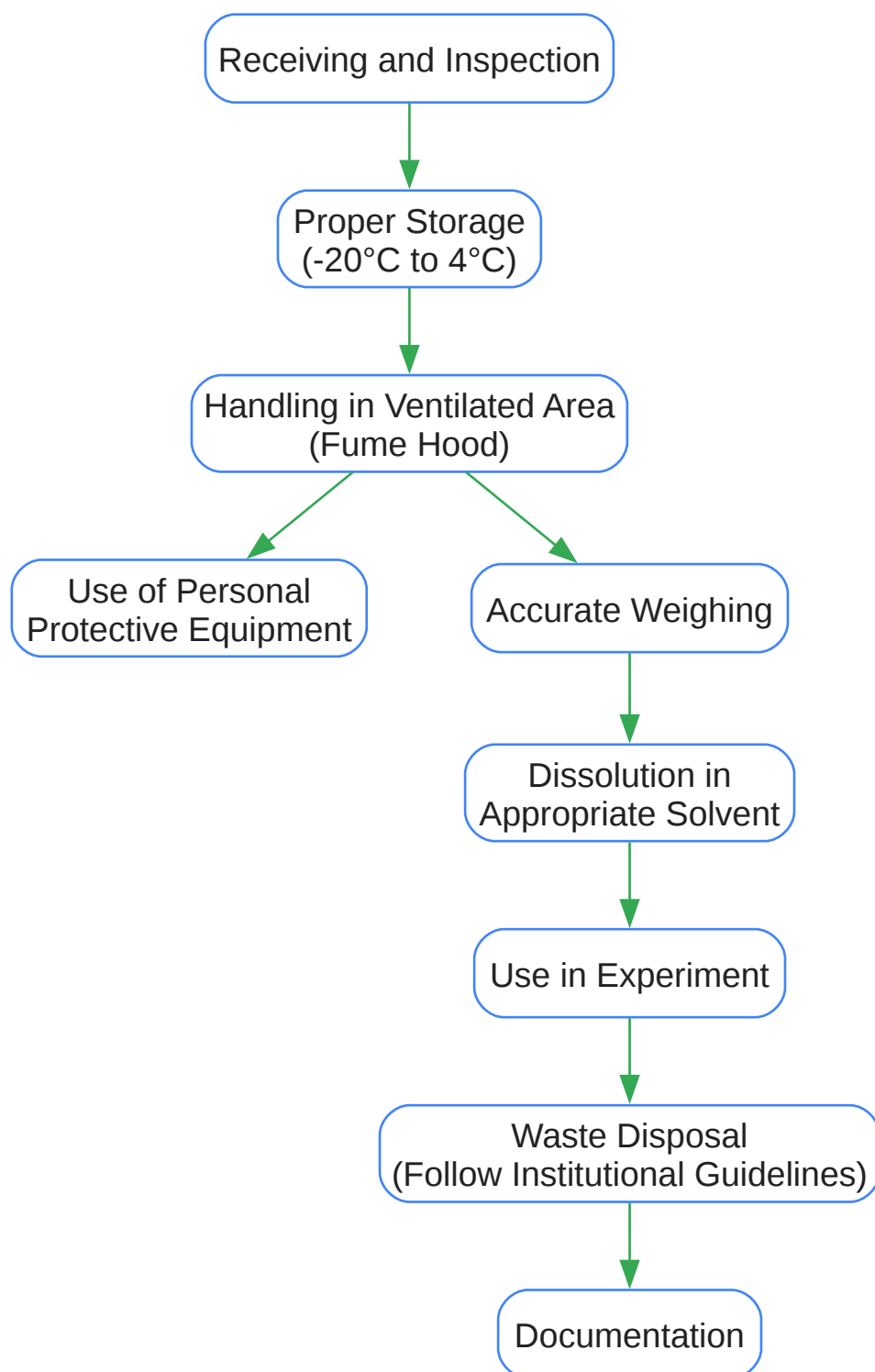
Methodology:

- Sample Preparation: Prepare solutions of **m-PEG12-OH** in appropriate solvents (e.g., water, acetonitrile).
- Stress Conditions:
 - Acidic Hydrolysis: 0.1 M HCl at 60°C for 24 hours.
 - Basic Hydrolysis: 0.1 M NaOH at room temperature for 24 hours.
 - Oxidative Degradation: 3% H₂O₂ at room temperature for 24 hours.
 - Thermal Stress: Expose solid material to 80°C for 48 hours.
 - Photostability: Expose the sample to light according to ICH Q1B guidelines.
- Analysis: Analyze the stressed samples at appropriate time points using a stability-indicating HPLC method. Compare the chromatograms of stressed samples to that of an unstressed control to identify degradation products.
- Characterization: If significant degradation is observed, use techniques like LC-MS to identify the degradation products.

Diagrams

Safe Handling Workflow

The following diagram outlines the general workflow for the safe handling of **m-PEG12-OH** in a laboratory setting.

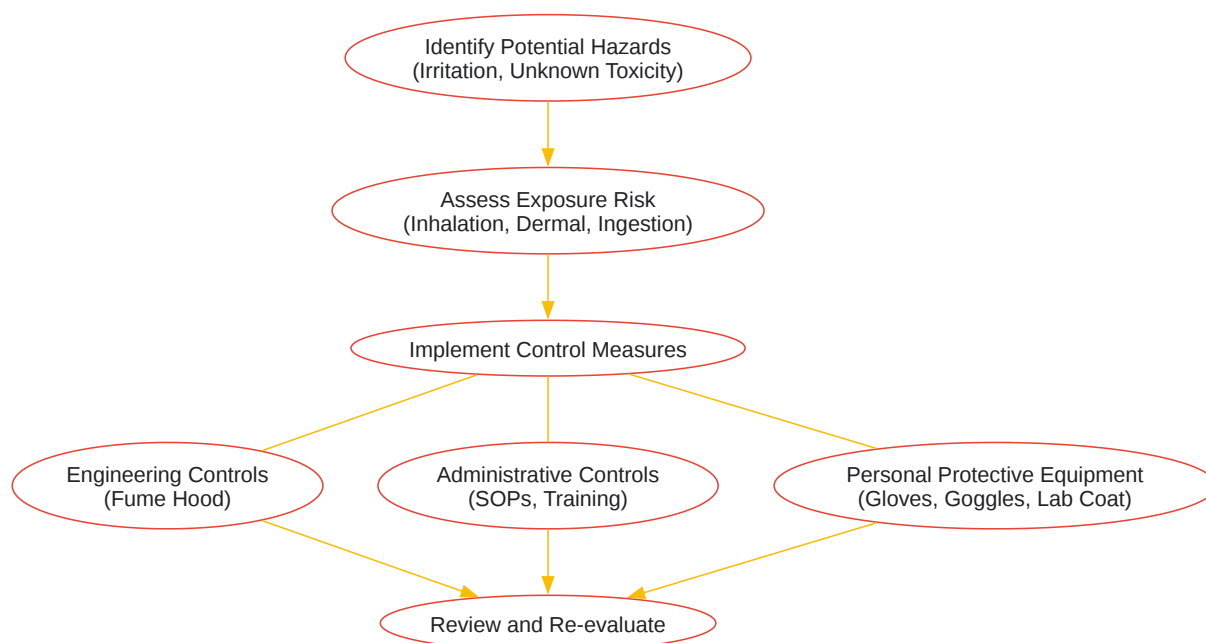


[Click to download full resolution via product page](#)

Caption: General workflow for safe handling of **m-PEG12-OH**.

Hazard Identification and Risk Assessment

This diagram illustrates the logical relationship for identifying and mitigating risks associated with **m-PEG12-OH**.



[Click to download full resolution via product page](#)

Caption: Logical flow for hazard identification and risk assessment.

Stability and Storage

Proper storage is critical to maintain the stability and integrity of **m-PEG12-OH**.

- **Storage Conditions:** Store in a tightly sealed container in a dry and well-ventilated place. Recommended storage temperatures range from -20°C to 4°C.^[2]

- **Stability:** While specific stability data for **m-PEG12-OH** is limited, PEG compounds are generally susceptible to auto-oxidation and should be protected from light and oxygen. For solutions, it is recommended to use them freshly prepared.

Toxicity Profile

Detailed toxicological studies specifically on **m-PEG12-OH** are not widely published. However, polyethylene glycols are generally considered to have low toxicity. Higher molecular weight PEGs have been associated with cellular vacuolation in animal studies, but this is typically observed with much larger PEG chains and at high doses.[3][4] The immunogenicity of PEGylated compounds is an area of active research, with some studies showing the potential for the development of anti-PEG antibodies.[3] Given the relatively small size of **m-PEG12-OH**, the risk of a significant immunogenic response is likely low but should not be entirely disregarded, especially in the context of developing PEGylated therapeutics.

Conclusion

This technical guide provides a summary of the available safety and handling information for **m-PEG12-OH**. Due to the limited amount of specific data for this compound, a cautious approach is recommended. Researchers and drug development professionals should always consult the supplier-specific Safety Data Sheet (SDS) and follow institutional safety protocols. Implementing robust handling procedures and conducting appropriate stability and safety assessments are essential for the successful and safe use of **m-PEG12-OH** in research and development.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. mybiosource.com [mybiosource.com]
- 2. targetmol.com [targetmol.com]
- 3. medchemexpress.com [medchemexpress.com]

- 4. chemmanagement.ehs.com [chemmanagement.ehs.com]
- To cite this document: BenchChem. [m-PEG12-OH: A Technical Guide to Safety and Handling]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6593447#m-peg12-oh-safety-and-handling-guidelines>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com